

Technical Safety & Handling Guide: 1-{4-[(4-Chlorobenzyl)oxy]phenyl}ethanone

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Compound of Interest

Compound Name:	1-{4-[(4-Chlorobenzyl)oxy]phenyl}ethanone
CAS No.:	61035-74-3
Cat. No.:	B183192

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Executive Summary & Chemical Identity[2][3][4][5][6]

This guide serves as an advanced technical supplement to the standard Safety Data Sheet (SDS) for **1-{4-[(4-Chlorobenzyl)oxy]phenyl}ethanone** (also known as 4'-(4-Chlorobenzoyloxy)acetophenone).[1][2][3]

While standard SDS documents provide regulatory compliance data, this whitepaper focuses on operational safety, synthesis context, and handling causality for researchers utilizing this compound as an intermediate in medicinal chemistry (specifically in the synthesis of antihistamines and piperazine-based bioactives).[1][2][3]

Chemical Identification Table

Property	Value	Context for Researcher
CAS Number	61035-74-3	Primary identifier for inventory/regulatory tracking.
PubChem CID	580653	Use for spectral data verification. [2] [3]
Molecular Weight	260.72 g/mol	Calculation basis for stoichiometry. [2] [3]
Physical State	Solid (Crystalline Powder)	White to off-white; dust generation is a primary inhalation risk. [1] [2] [3]
Melting Point	74–90 °C	Wide range due to recrystallization solvent differences (e.g., Isopropanol vs. Hexane). [1] [2] [3]
Solubility	Organic Solvents (DCM, DMSO, EtOAc)	Low water solubility; lipophilic nature aids dermal penetration. [1] [2] [3]
LogP	~3.7 (Predicted)	Indicates high lipophilicity; potential for bioaccumulation. [1] [2] [3]

Hazard Profiling & Toxicology (The "Why")

Standard GHS classifications for this compound typically include Skin Irritation (Category 2), Eye Irritation (Category 2A), and STOT-SE (Category 3).[\[1\]](#)[\[2\]](#)[\[3\]](#) However, a researcher must understand the mechanism of these hazards to mitigate them effectively.[\[3\]](#)

Mechanistic Toxicology[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Dermal Absorption:** The presence of the 4-chlorobenzyl ether moiety increases the compound's lipophilicity (LogP ~3.7).[\[1\]](#)[\[2\]](#)[\[3\]](#) Unlike simple acetophenone, this molecule can penetrate the stratum corneum more effectively, carrying the reactive ketone core into the dermis.[\[3\]](#)

- **Irritation Pathway:** As a substituted acetophenone, the compound acts as a local irritant.[1][3] Upon contact with mucous membranes (eyes/lungs), it can cause immediate inflammatory responses.[2]
- **Metabolic Fate:** In vivo, ether linkages are often stable but can be cleaved by cytochrome P450 enzymes (O-dealkylation), potentially releasing 4-chlorobenzyl alcohol and 4-hydroxyacetophenone.[1][2][3] Both metabolites are phenols/alcohols that require glucuronidation for excretion.[2][3]

Synthesis-Specific Hazards

This compound is frequently synthesized via Williamson Ether Synthesis (reaction of 4-hydroxyacetophenone with 4-chlorobenzyl chloride).[1][2][3]

- **Residual Reactants:** Commercial samples or crude synthesis products may contain trace 4-chlorobenzyl chloride, which is a potent lachrymator and alkylating agent.[1][2][3]
- **Safety Implication:** Treat crude product with higher precaution than purified crystals due to potential alkyl halide contamination.[1][3]

Safe Handling Framework Engineering Controls vs. PPE

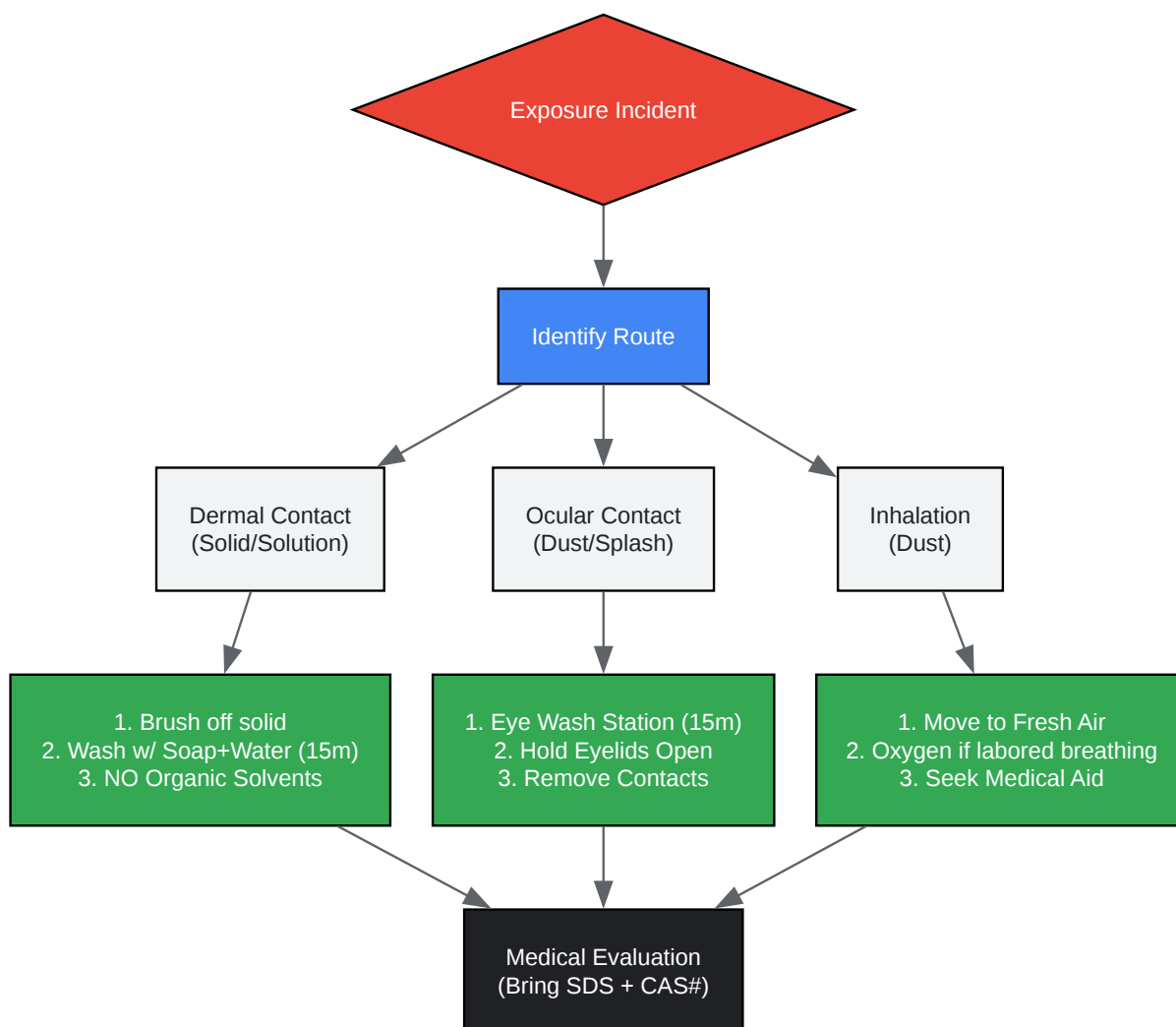
Reliance on PPE alone is insufficient.[2][3] The hierarchy of controls must be applied:

- **Primary Barrier (Engineering):**
 - Weighing and transfer must occur inside a Chemical Fume Hood or Powder Enclosure.[1][2][3]
 - Reasoning: The solid is a light powder; static electricity can cause dispersion.[2][3] Inhalation triggers respiratory irritation (STOT-SE 3).[1][2][3]
- **Secondary Barrier (PPE):**
 - Gloves: Nitrile (0.11 mm minimum) is sufficient for the solid.[1][2][3]

- Critical Caveat: If dissolved in Dichloromethane (DCM), nitrile provides <5 minutes of protection.[1][2][3] Use PVA or Silver Shield laminates for DCM solutions.[1][2][3]
- Eye Protection: Chemical safety goggles (ANSI Z87.[1][2][3]1) are mandatory.[2][3] Face shields are recommended during scale-up synthesis (>10g) due to splash risks from heating solvents.[1][2][3]

Workflow Visualization: Exposure Response

The following diagram outlines the decision logic for exposure incidents, prioritizing immediate neutralization over administrative reporting.



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Figure 1: Immediate response logic for exposure incidents.[1][2][3][4] Note the prohibition of solvents for skin cleaning to prevent enhanced absorption.[1][3]

Synthesis & Reaction Safety Protocols

For researchers synthesizing this compound (e.g., for cetirizine analog development), the operational risks differ from storage risks.[1][3]

Standard Synthesis Protocol (Williamson Ether)[1][2]

- Reagents: 4-Hydroxyacetophenone + 4-Chlorobenzyl chloride + K_2CO_3 . [1][2][3]
- Solvent: Acetonitrile or DMF (Reflux). [1][2][3]

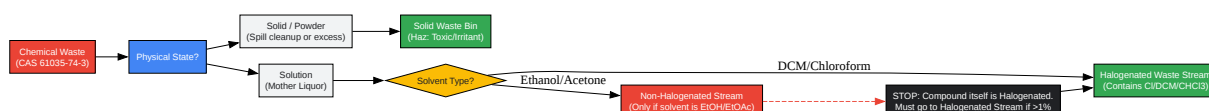
Critical Control Points

Step	Hazard	Control Measure
Reagent Addition	4-Chlorobenzyl chloride is a lachrymator. [1][2][3]	Dispense only in hood. [2][3] Keep cold to reduce vapor pressure. [2][3]
Reflux	Solvent vapor + thermal runaway. [2][3]	Use temperature controller with auto-shutoff. [2][3] Ensure condenser water flow is monitored.
Quenching	Exothermic precipitation. [2][3]	Add water slowly. The product precipitates; filtration generates dust. [2][3]
Waste	Halogenated organic waste. [2][3]	Do not mix with non-halogenated solvents. [2][3] High disposal cost penalty. [2][3]

Waste Disposal & Environmental Stewardship[1]

This compound contains a Chlorine atom, mandating specific disposal streams.[1][3] It is toxic to aquatic life (estimated Aquatic Acute 1 or 2 based on structure), meaning drain disposal is strictly prohibited.[2]

Disposal Logic Tree



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Figure 2: Waste stream decision matrix. Note: Even if dissolved in non-halogenated solvents, high concentrations of the chlorinated solute may require the halogenated waste stream depending on local EHS regulations.[1][3]

References & Authoritative Sources

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- Dayalan, A. et al. (2011). Synthesis, Characterization and Antimicrobial Activity Studies of 1- and 2-[4-[(4-Chloro phenyl)phenyl methyl]- 1-piperazinyl]sulphonyl naphthalenes.[1][2][3] Asian Journal of Chemistry, 23(11), 5043-5046. [1][2][3] (Provides synthesis context and melting point data).

Disclaimer: This guide is intended for qualified research personnel. It supplements but does not replace the official Safety Data Sheet (SDS) provided by your chemical supplier. Always consult the specific SDS from your vendor before handling.

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